

A Guide to the Safe Disposal of Ethyl-3-bromopropionate-d4

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Compound of Interest

Compound Name: Ethyl-3-bromopropionate-d4

Cat. No.: B018681

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This document provides a comprehensive, step-by-step guide for the proper and safe disposal of **Ethyl-3-bromopropionate-d4** (CAS No. 14341-55-0). As a deuterated analogue of Ethyl-3-bromopropionate, this compound is frequently utilized in pharmaceutical research and development as a stable isotope-labeled internal standard or tracer.^[1] While the deuterium labeling is critical for its analytical application, it does not alter the fundamental chemical hazards of the parent molecule. Therefore, disposal procedures must address the risks associated with a combustible, irritant, and halogenated organic compound.

Adherence to these protocols is not merely a matter of regulatory compliance with bodies like the Environmental Protection Agency (EPA) and the Occupational Safety and Health Administration (OSHA); it is a cornerstone of a robust laboratory safety culture.^{[2][3]} This guide is designed to provide researchers, scientists, and drug development professionals with the technical knowledge and procedural clarity to manage this chemical waste stream with confidence and precision.

Part 1: Hazard Assessment and Chemical Profile

A thorough understanding of the chemical's properties and hazards is the foundation of its safe management. The causality behind specific disposal protocols is directly linked to this hazard profile.

Chemical Identity and Properties

Property	Value	Source
Chemical Name	Ethyl 3-bromo-2,2,3,3-tetradeuteriopropionate	[4]
Synonyms	Ethyl-3-bromopropionate-d4	[4]
CAS Number	14341-55-0	[4]
Molecular Formula	C ₅ H ₅ D ₄ BrO ₂	[4]
Molecular Weight	~185.05 g/mol	[4]
Appearance	Colorless to light yellow liquid	[5]
Boiling Point	135-136 °C / 50 mmHg (for non-deuterated)	[6]
Density	~1.412 g/mL at 25 °C (for non-deuterated)	[6]
Flash Point	70 °C (158 °F) - closed cup (for non-deuterated)	[6]

Toxicological and Hazard Profile

Ethyl-3-bromopropionate is classified as a hazardous substance. The primary hazards, based on the non-deuterated analogue (CAS 539-74-2), are summarized below. The deuteration does not mitigate these risks.

Hazard Classification	GHS Hazard Statement	Description
Skin Irritation (Category 2)	H315	Causes skin irritation.[7][8]
Eye Irritation (Category 2)	H319	Causes serious eye irritation. [7][8]
Specific Target Organ Toxicity (Single Exposure, Category 3)	H335	May cause respiratory irritation.[7][8]
Combustible Liquid	H227	The material is a combustible liquid.[5]

The Deuterium Factor: The four deuterium atoms grant the molecule a higher molecular weight and make it invaluable for mass spectrometry-based analysis.^[1] However, for disposal purposes, it must be treated according to the hazards of its functional groups: a brominated organic compound and an ester. It is a halogenated organic compound.^[9] This classification is the single most critical factor in determining its proper waste stream.

Part 2: Pre-Disposal Operations and Safety

Safe disposal begins long before the waste container is full. It starts with proper handling and segregation at the point of generation. This aligns with the requirements of an employer's Chemical Hygiene Plan (CHP) as mandated by the OSHA Laboratory Standard.^{[3][10]}

Required Personal Protective Equipment (PPE)

PPE Type	Specification	Rationale
Eye Protection	ANSI Z87.1-compliant safety glasses with side shields or chemical splash goggles.	Protects against splashes that can cause serious eye irritation. ^{[5][6]}
Hand Protection	Nitrile or other chemically resistant gloves.	Prevents skin contact, which can cause irritation. ^{[5][6]}
Body Protection	Standard laboratory coat.	Protects skin and personal clothing from contamination.

Engineering Controls

All handling and preparation of **Ethyl-3-bromopropionate-d4** waste should be conducted within a certified chemical fume hood. This is essential to minimize the risk of inhaling vapors, which can cause respiratory irritation.^[11]

Part 3: Step-by-Step Disposal Protocol

This protocol provides a self-validating system for the compliant disposal of **Ethyl-3-bromopropionate-d4** waste, from generation to final pickup.

Step 1: Waste Characterization and Segregation

Immediately upon generation, characterize the waste. Any solution, material, or container contaminated with **Ethyl-3-bromopropionate-d4** is considered hazardous waste.

- Action: Classify this waste as "Halogenated Organic Liquid Waste."[\[9\]](#)
- Causality: Halogenated compounds require specific disposal methods, typically high-temperature incineration with scrubbers to neutralize the resulting acidic gases (like hydrogen bromide).[\[11\]](#)[\[12\]](#) Mixing them with non-halogenated solvents complicates the disposal process and is a common regulatory violation.[\[13\]](#)

Step 2: Container Selection

Choose a waste container that is compatible with the chemical and compliant with regulations.

- Action: Select a clean, sealable, and chemically compatible container (e.g., a high-density polyethylene or glass bottle). The container must be in good condition with no leaks.
- Causality: The Resource Conservation and Recovery Act (RCRA) mandates that waste containers must be compatible with their contents to prevent leaks, reactions, or degradation of the container.[\[14\]](#)[\[15\]](#)

Step 3: Waste Accumulation

Accumulate the waste in a designated Satellite Accumulation Area (SAA) within the laboratory.

- Action: Transfer waste into the designated container using a funnel. Keep the container securely closed at all times, except when actively adding waste.[\[13\]](#)
- Causality: Keeping containers closed minimizes the release of volatile organic compounds (VOCs) into the laboratory atmosphere and prevents spills. This is a key requirement under EPA and OSHA regulations.[\[3\]](#)[\[14\]](#)

Step 4: Labeling

Proper labeling is a critical compliance point and essential for safety.

- Action: Affix a hazardous waste label to the container before adding the first drop of waste. The label must include:

- The words "Hazardous Waste."
- The full chemical name: "Waste **Ethyl-3-bromopropionate-d4**." List all other components of the waste solution. Do not use abbreviations.[13][16]
- The associated hazards (e.g., "Irritant," "Combustible").[16]
- The date when waste was first added to the container.
- Causality: OSHA and EPA regulations require clear and accurate labeling to inform personnel and waste handlers of the container's contents and associated dangers, ensuring safe handling throughout the disposal chain.[16][17]

Step 5: Arranging for Final Disposal

Laboratory personnel do not perform the final disposal. This is handled by licensed professionals.

- Action: Once the container is full or you are finished generating this waste stream, contact your institution's Environmental Health & Safety (EHS) department to schedule a waste pickup.
- Causality: Final treatment and disposal of hazardous waste, such as incineration, must be performed at a permitted Treatment, Storage, and Disposal Facility (TSDF) in accordance with federal and state environmental laws.[15][18]

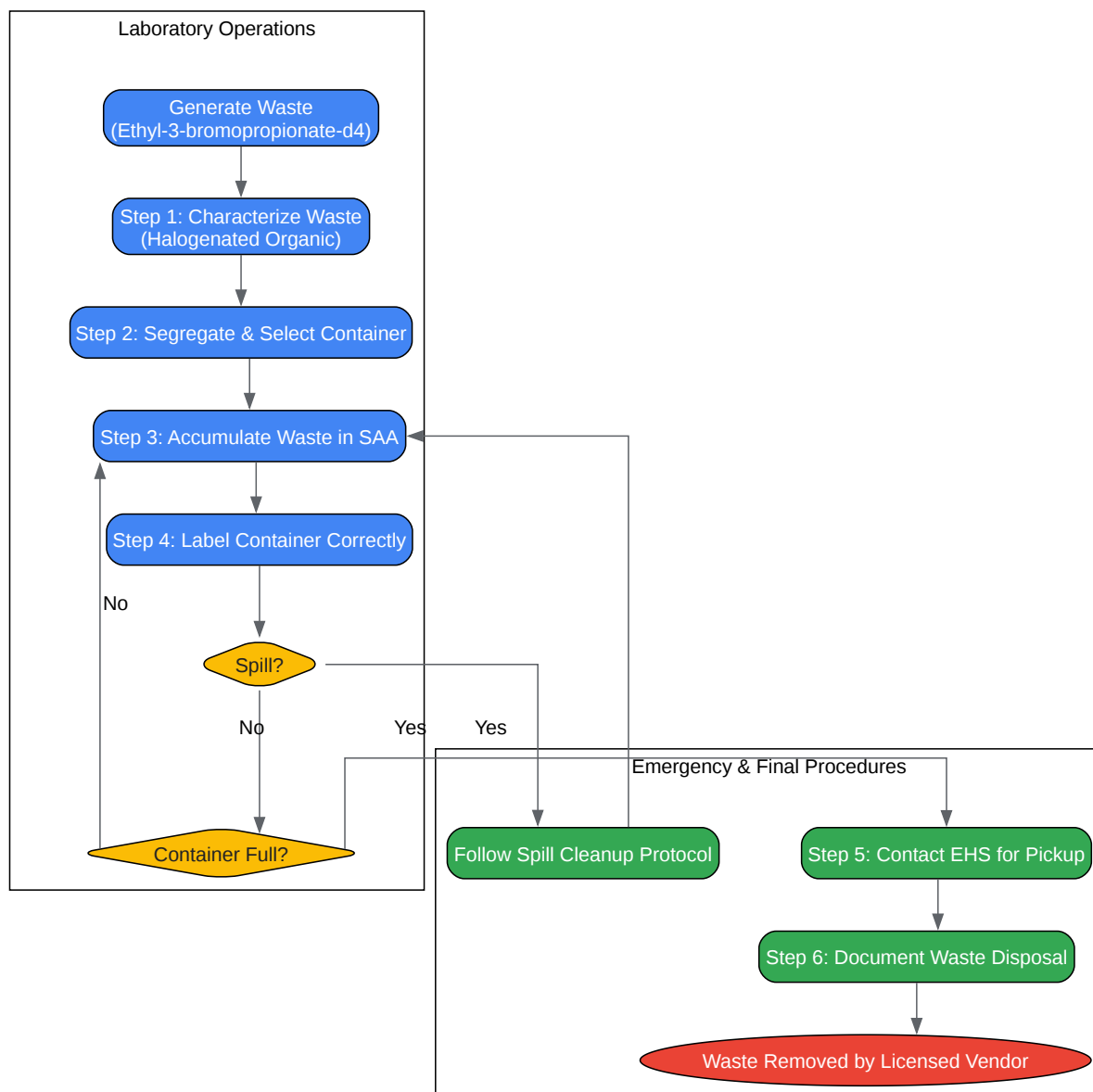
Step 6: Documentation

Maintain accurate records of waste generation and disposal.

- Action: Keep a log of the types and quantities of waste generated in your laboratory. Retain copies of waste pickup requests and any associated manifests provided by EHS.
- Causality: Accurate record-keeping is essential for regulatory compliance, waste minimization tracking, and demonstrating due diligence in the laboratory's safety program.
[19]

Disposal Process Workflow

The following diagram illustrates the decision-making and operational flow for the proper disposal of **Ethyl-3-bromopropionate-d4**.



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Caption: Workflow for the safe disposal of **Ethyl-3-bromopropionate-d4** waste.

Part 4: Emergency Procedures

Spill Cleanup

In the event of a spill, immediate and correct action is crucial to prevent exposure and further contamination.

- Alert Personnel: Notify all personnel in the immediate area.
- Evacuate (If Necessary): For large spills, evacuate the area and contact EHS or the emergency response team.
- Control Ignition Sources: As the material is combustible, remove all sources of ignition from the area.[\[5\]](#)[\[11\]](#)
- Ventilate: Ensure the chemical fume hood is operational to ventilate the area.
- Contain and Absorb: Wearing appropriate PPE, contain the spill and absorb it with a chemical absorbent material (e.g., vermiculite or a commercial spill kit).
- Collect and Dispose: Carefully collect the absorbent material, place it in a sealed container, and label it as "Hazardous Waste: **Ethyl-3-bromopropionate-d4** spill debris." Dispose of this solid waste through EHS.[\[11\]](#)
- Decontaminate: Clean the spill area with soap and water.

First Aid

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[5\]](#)[\[11\]](#)
- Skin Contact: Remove contaminated clothing and wash the affected skin area with soap and plenty of water. Seek medical attention if irritation persists.[\[5\]](#)[\[11\]](#)

- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen and seek medical attention.[5][11]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[11]

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